

Essential Safety and Operational Guide for 2,3-Dibromo-2-methylbutane

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Compound of Interest

Compound Name: 2,3-Dibromo-2-methylbutane

Cat. No.: B1619756

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This guide provides immediate, essential safety and logistical information for handling **2,3-Dibromo-2-methylbutane** (CAS No. 594-51-4). The information is intended for researchers, scientists, and drug development professionals to ensure safe handling, storage, and disposal of this chemical. Due to the limited availability of a comprehensive Safety Data Sheet (SDS) for this specific compound, a conservative approach based on available data, information on structurally similar compounds, and general best practices for handling halogenated alkanes is presented.

Chemical and Physical Properties

A summary of the known quantitative data for **2,3-Dibromo-2-methylbutane** is provided in the table below. This information is critical for understanding its potential hazards and for designing safe experimental protocols.

Property	Value	Source
Molecular Formula	C ₅ H ₁₀ Br ₂	[1]
Molecular Weight	229.94 g/mol	[1]
CAS Number	594-51-4	[2]
Boiling Point	189°C (estimate)	[2]
Flash Point	44.5°C	[2]
Density	1.7099 g/cm ³ (estimate)	[2]
Vapor Pressure	2.44 mmHg at 25°C	[2]

Personal Protective Equipment (PPE)

A multi-layered PPE approach is essential to minimize exposure risk. The following table outlines the recommended PPE for handling **2,3-Dibromo-2-methylbutane**.

Body Part	PPE Item	Specifications and Recommendations
Eyes/Face	Safety Goggles and Face Shield	Chemical splash goggles conforming to EN 166 (EU) or NIOSH (US) standards should be worn at all times. ^[3] A face shield should be used in addition to goggles when there is a risk of splashing.
Skin/Body	Chemical-Resistant Gloves	Wear impervious gloves (e.g., Viton®, Barrier®) that have been inspected for integrity before each use. Dispose of contaminated gloves properly.
Lab Coat/Coveralls	A flame-retardant and chemical-resistant lab coat or coveralls should be worn. ^[3] For large quantities or high-risk operations, a chemical-resistant apron or suit may be necessary.	
Respiratory	Respirator	All work should be conducted in a certified chemical fume hood. If the concentration of airborne substances is unknown or exceeds exposure limits, a full-face respirator with appropriate cartridges should be used. ^[3]

Operational and Disposal Plans

Handling and Storage:

- Handle **2,3-Dibromo-2-methylbutane** in a well-ventilated area, preferably within a chemical fume hood.[3]
- Keep the container tightly closed and store it in a cool, dry, and well-ventilated place away from incompatible materials.[3]
- Use non-sparking tools and take precautionary measures against static discharge, as the compound is highly flammable.[2]
- Avoid contact with skin and eyes.[3]
- Wash hands thoroughly after handling.[3]

First Aid Measures:

- If on Skin: Immediately remove contaminated clothing and wash the affected area with plenty of soap and water. Seek medical attention if irritation occurs.[3]
- If in Eyes: Rinse cautiously with water for several minutes. Remove contact lenses if present and easy to do. Continue rinsing and seek immediate medical attention.[3]
- If Inhaled: Move the person to fresh air. If breathing is difficult, provide oxygen. If not breathing, give artificial respiration. Seek immediate medical attention.[3]
- If Swallowed: Do NOT induce vomiting. Rinse mouth with water and seek immediate medical attention.[3]

Spill and Leak Procedures:

- In case of a spill, evacuate the area and ensure adequate ventilation.
- Remove all sources of ignition.
- Wear appropriate personal protective equipment as outlined above.
- Contain the spill using an inert absorbent material (e.g., sand, vermiculite).
- Collect the absorbed material into a suitable, labeled container for disposal.

- Do not allow the chemical to enter drains or waterways.[3]

Disposal:

- Dispose of **2,3-Dibromo-2-methylbutane** and any contaminated materials as hazardous waste.
- Follow all federal, state, and local regulations for hazardous waste disposal.
- Contaminated packaging should be treated as hazardous waste and disposed of accordingly.

Experimental Workflow

The following diagram illustrates a safe workflow for handling **2,3-Dibromo-2-methylbutane** in a laboratory setting.

Safe Handling Workflow for 2,3-Dibromo-2-methylbutane

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Caption: A diagram illustrating the safe handling workflow for **2,3-Dibromo-2-methylbutane**.

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